

Dicamba-methyl chemical structure and properties

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Compound of Interest

Compound Name: *Dicamba-methyl*

Cat. No.: *B166017*

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Dicamba-Methyl: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the chemical structure, physicochemical properties, and mode of action of **dicamba-methyl**. The information is presented to support research, scientific analysis, and drug development activities related to this compound.

Chemical Identity and Structure

Dicamba-methyl is the methyl ester of dicamba, a selective herbicide.^[1] Its chemical identity is well-established through various nomenclature systems.

- IUPAC Name: methyl 3,6-dichloro-2-methoxybenzoate^{[1][2]}
- CAS Number: 6597-78-0^{[1][2]}
- Molecular Formula: C₉H₈Cl₂O₃^{[1][2]}
- SMILES: COC1=C(C=CC(=C1C(=O)OC)Cl)Cl^{[1][2]}

- Synonyms: Methyl 3,6-dichloro-2-methoxybenzoate, Disugran, Racuza, Methyl 3,6-dichloro-o-anisate[1][2]

The chemical structure of **dicamba-methyl** is depicted in the following diagram:

Caption: Chemical structure of **dicamba-methyl**.

Physicochemical Properties

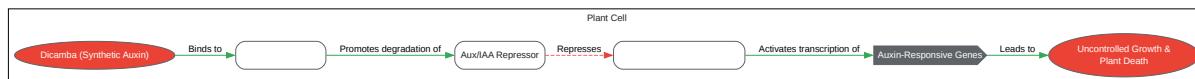
A summary of the key physicochemical properties of **dicamba-methyl** is presented in the table below. These properties are crucial for understanding its environmental fate, transport, and biological interactions.

Property	Value	Source(s)
Molecular Weight	235.06 g/mol	[1][2]
Melting Point	114-116 °C	[2]
Boiling Point	311.4 °C at 760 mmHg	[3]
Density	1.341 g/cm³	[3]
LogP (Octanol-Water Partition Coefficient)	2.5 - 2.7886	[3][4]
Flash Point	-26 °C	[3]

Mode of Action: Synthetic Auxin

Dicamba-methyl, like its parent compound dicamba, acts as a synthetic auxin.[1][5][6] Auxins are a class of plant hormones that regulate various growth and developmental processes.[7][8] At herbicidal concentrations, synthetic auxins like dicamba disrupt these processes, leading to uncontrolled and abnormal plant growth, which ultimately results in plant death.[6][7][8]

The following diagram illustrates the general auxin signaling pathway, which is the target of dicamba's herbicidal activity.



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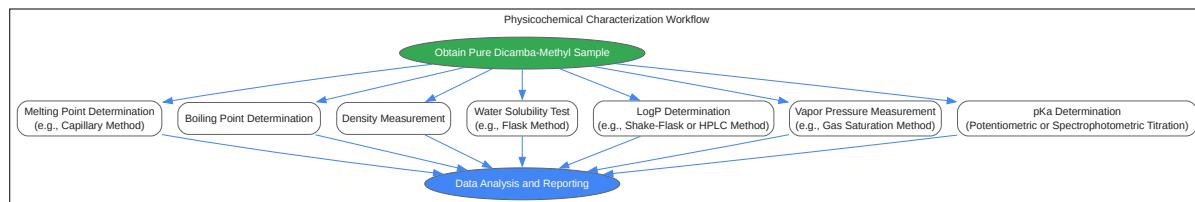
Caption: Simplified auxin signaling pathway and the action of dicamba.

Experimental Protocols

The determination of the physicochemical properties of **dicamba-methyl** follows established scientific methodologies, often adhering to guidelines set by organizations such as the Organisation for Economic Co-operation and Development (OECD).[\[2\]](#)[\[9\]](#)[\[10\]](#)[\[11\]](#)[\[12\]](#)

General Workflow for Physicochemical Characterization

The following diagram outlines a typical workflow for the experimental determination of the key physicochemical properties of a chemical substance like **dicamba-methyl**.



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Caption: Experimental workflow for physicochemical characterization.

Methodologies for Key Experiments

- Melting Point Determination: The melting point of **dicamba-methyl** can be determined using the capillary method.[\[13\]](#)[\[14\]](#)[\[15\]](#) A small, powdered sample of the pure compound is packed into a capillary tube and heated in a calibrated melting point apparatus. The temperature range from the first sign of melting to complete liquefaction is recorded.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- Water Solubility Determination: The flask method is a common technique to determine water solubility.[\[16\]](#)[\[17\]](#)[\[18\]](#)[\[19\]](#) An excess amount of **dicamba-methyl** is added to a known volume

of water in a flask. The mixture is agitated at a constant temperature until equilibrium is reached. The solution is then filtered, and the concentration of **dicamba-methyl** in the aqueous phase is determined analytically, typically by High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC).[\[16\]](#)

- Vapor Pressure Measurement: The gas saturation method can be used to determine the vapor pressure of **dicamba-methyl**.[\[20\]](#)[\[21\]](#)[\[22\]](#)[\[23\]](#)[\[24\]](#) A stream of inert gas is passed over a sample of the compound at a constant temperature at a rate slow enough to ensure saturation. The amount of substance transported by the gas is then determined, from which the vapor pressure can be calculated.[\[21\]](#)[\[22\]](#)[\[24\]](#)

Spectral Data

Spectral data is essential for the structural elucidation and quantification of **dicamba-methyl**. Mass spectrometry (MS) and infrared (IR) spectroscopy are key analytical techniques. The NIST WebBook provides access to mass and IR spectra for **dicamba-methyl**.[\[25\]](#)[\[26\]](#) PubChem also provides spectral information.[\[1\]](#)

Disclaimer: This document is intended for informational purposes for a technical audience. All laboratory work should be conducted in accordance with established safety protocols and regulatory guidelines.

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